

Application Notes and Protocols for Monitoring 2-(Chloromethoxy)ethanol Reactions

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Compound of Interest

Compound Name: 2-(Chloromethoxy)ethanol

Cat. No.: B590433

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Introduction

2-(Chloromethoxy)ethanol is a bifunctional organic compound utilized as a synthetic intermediate in various chemical reactions, including ether and ester formations. Effective monitoring of reactions involving this compound is crucial for optimizing reaction conditions, ensuring product quality, and minimizing the formation of potentially hazardous byproducts. This document provides detailed application notes and protocols for the analytical monitoring of reactions involving **2-(Chloromethoxy)ethanol** using Gas Chromatography (GC), Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), Fourier-Transform Infrared (FTIR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy.

A representative reaction, the Williamson ether synthesis, will be used as a model to illustrate the application of these analytical techniques. In this example, **2-(Chloromethoxy)ethanol** is reacted with a phenoxide to form an ether.

Representative Reaction: Williamson Ether Synthesis

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